

Common side effects of Recainam hydrochloride observed in animal studies

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Compound of Interest

Compound Name: *Recainam Hydrochloride*

Cat. No.: *B1220514*

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Technical Support Center: Recainam Hydrochloride Animal Studies

Notice to Researchers: While **Recainam hydrochloride** has been the subject of several preclinical studies in animal models, detailed public access to comprehensive toxicology reports outlining specific side effects, their incidence, and dose-dependency is limited. The available scientific literature primarily focuses on the pharmacokinetics and metabolism of Recainam.

This technical support guide has been compiled based on the accessible information to assist researchers in designing and troubleshooting their own experiments. It emphasizes the known metabolic pathways and pharmacokinetic parameters that can inform toxicology study design.

Frequently Asked Questions (FAQs)

Q1: What are the known side effects of **Recainam hydrochloride** in animal studies?

A1: Specific adverse effects and their frequencies from dedicated toxicology studies in animals are not extensively detailed in publicly available literature. Human studies have reported side effects including nausea and a slowing of intraventricular conduction.^[1] Researchers are advised to closely monitor for similar cardiovascular and general wellness indicators in animal models. Standard toxicology screening protocols should be employed to identify any potential target organ toxicity.

Q2: Which animal species are most relevant for studying **Recainam hydrochloride**?

A2: **Recainam hydrochloride** has been studied in mice, rats, rabbits, dogs, and rhesus monkeys.^{[2][3]} Pharmacokinetic studies have shown that the profile of Recainam in dogs most closely resembles that of humans, making the dog a particularly relevant model for preclinical investigations.^[3]

Q3: What is known about the metabolism of **Recainam hydrochloride** in different species?

A3: There are significant species-specific differences in the metabolism of Recainam. It is extensively metabolized in all studied laboratory species, whereas in humans, the metabolism is much less extensive.^[2]

- Mice and Rats: The major metabolites are m- and p-hydroxyrecainam.^[2]
- Dogs and Rhesus Monkeys: The predominant metabolites are desisopropylrecainam and dimethylphenylaminocarboxylamino propionic acid.^[2]
- Conjugation: Hydroxylated metabolites are found to be conjugated to varying degrees in mouse, dog, and monkey urine, but not in rat urine or feces.^[2]

Understanding these metabolic pathways is crucial when designing experiments, as the toxicity observed could be related to the parent compound or its metabolites.

Troubleshooting and Experimental Design

Issue: Unexpected Toxicity or Lack of Efficacy

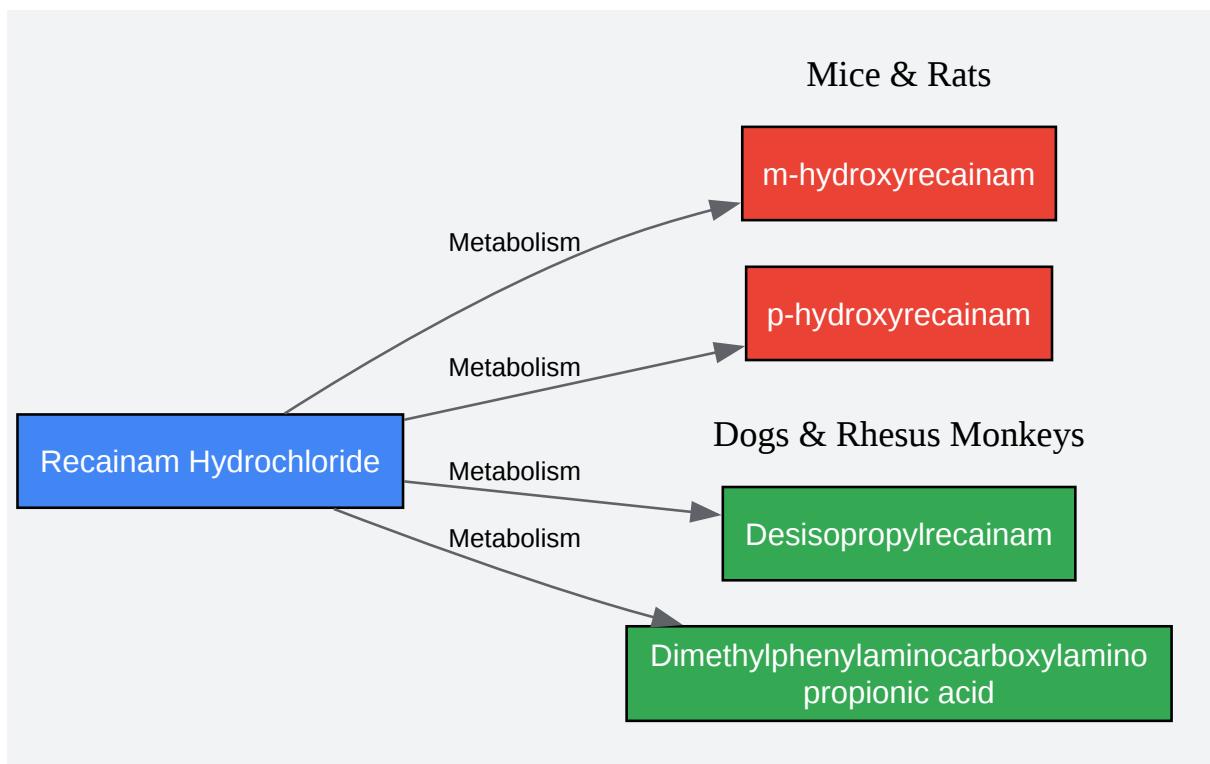
If you are observing unexpected levels of toxicity or a lack of efficacy in your animal model, consider the following:

- Species-Specific Metabolism: As detailed in the FAQ section and the signaling pathway diagram below, the metabolic profile of Recainam varies significantly between species. The observed effects in your model could be due to a species-specific metabolite.
- Pharmacokinetics: The bioavailability and clearance of Recainam differ across species. For instance, oral bioavailability is approximately 51% in rats, while it is virtually complete in dogs and rhesus monkeys.^[3] Plasma clearance is significantly higher in rats and rabbits

compared to dogs, rhesus monkeys, and humans.^[3] Ensure your dosing regimen accounts for these differences to achieve the desired plasma concentrations.

Metabolic Pathways of Recainam Hydrochloride

The following diagram illustrates the known metabolic pathways of Recainam in different animal species. This can be a useful reference when analyzing unexpected results that may be tied to metabolic differences.



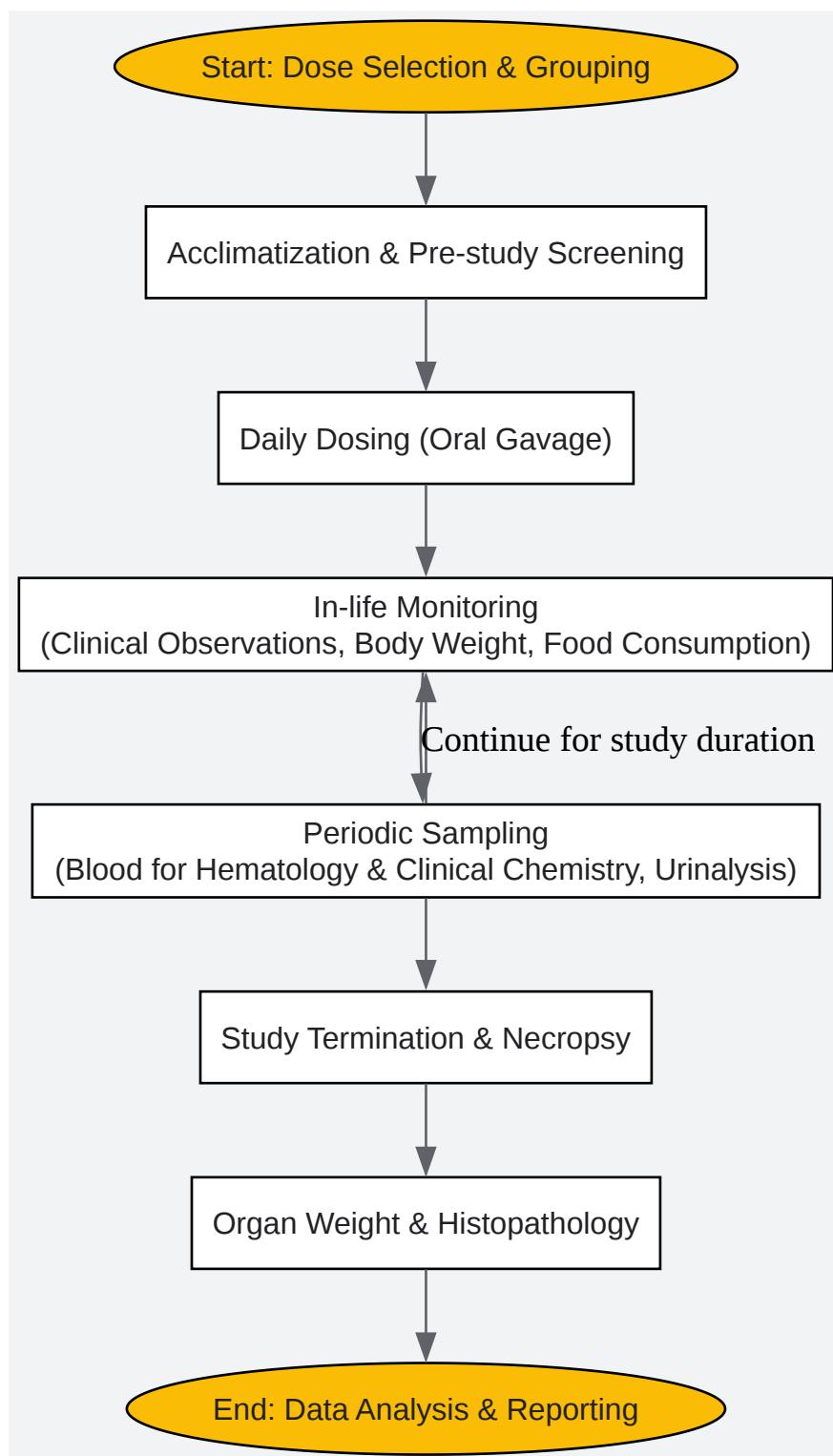
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Caption: Species-dependent metabolism of **Recainam hydrochloride**.

Experimental Protocols

While specific toxicology study results for Recainam are not widely published, the following represents a standard experimental workflow for a chronic toxicity study, which can be adapted for **Recainam hydrochloride**.

General Chronic Toxicity Study Workflow



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Caption: General experimental workflow for a chronic toxicity study.

Detailed Methodologies

1. Dose Selection and Grouping:

- Establish a control group (vehicle only) and at least three dose groups (low, mid, high).
- The high dose should be chosen to potentially identify target organ toxicity.
- The low dose can be a multiple of the anticipated clinical exposure.
- The intermediate dose is often the geometric mean of the high and low doses.
- Each group should contain an equal number of male and female animals (e.g., 10-20 per sex per group).[1]

2. Acclimatization and Pre-study Procedures:

- Acclimatize animals to the laboratory environment for a minimum of one week.
- Conduct a pre-study health screening, including body weight measurements and physical examinations.[1]

3. Administration:

- Administer **Recainam hydrochloride** or the vehicle control orally (e.g., by gavage) once daily.
- The administration volume should be adjusted based on the most recent body weight measurements.[1]

4. In-life Monitoring:

- Perform and record detailed clinical observations daily.
- Measure individual body weights weekly for the first 13 weeks, then monthly.
- Measure food consumption weekly.[1]

5. Sample Collection:

- Collect blood samples at baseline and predetermined intervals (e.g., 3, 6, and 12 months) for hematology and clinical chemistry analysis.
- Perform urinalysis at similar intervals.[1]

6. Terminal Procedures:

- At the conclusion of the study, euthanize the animals.
- Perform a complete necropsy.
- Collect blood for terminal hematology and clinical chemistry.
- Weigh designated organs.
- Collect a comprehensive set of tissues for histopathological examination.[1]

This structured approach will help ensure the generation of robust and reliable data for assessing the safety profile of **Recainam hydrochloride** in your chosen animal model.

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